

# Stachartin C: A Technical Overview of its Physicochemical Properties

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## Compound of Interest

Compound Name: Stachartin C

Cat. No.: B1163457

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## Introduction

**Stachartin C** is a secondary metabolite produced by the fungus *Stachybotrys chartarum*. This document provides a summary of the currently available data on its physical and chemical properties. It is important to note that while the fundamental molecular details are established, comprehensive experimental data remains limited in publicly accessible scientific literature.

## Physical and Chemical Properties

The known physicochemical properties of **Stachartin C** are summarized in the table below. It is crucial to highlight that specific experimental values for properties such as melting point, boiling point, and solubility are not readily available in the surveyed literature. The data presented is based on information from chemical supplier databases and may include predicted values.

Property	Value	Source/Notes
Molecular Formula	C <sub>29</sub> H <sub>41</sub> NO <sub>6</sub>	[1][2]
Molecular Weight	499.64 g/mol	[1]
CAS Number	1978388-56-5	[1][2]
Appearance	Powder / Solid	
Purity	≥98.0%	
Predicted Relative Density	1.25 g/cm <sup>3</sup>	
Storage Conditions	Powder: -20°C; In solvent: -80°C	

## Experimental Data

A thorough search of scientific databases did not yield specific experimental data for **Stachartin C**, including:

- Melting Point: No experimentally determined melting point has been reported.
- Boiling Point: No experimentally determined boiling point has been reported.
- Solubility: Quantitative solubility data in common laboratory solvents are not available.
- Spectral Data (NMR, IR, Mass Spectrometry): No published <sup>1</sup>H NMR, <sup>13</sup>C NMR, Infrared (IR), or Mass Spectrometry (MS) spectra for **Stachartin C** could be located.
- Crystal Structure: There is no available crystallographic data for **Stachartin C**.

## Experimental Protocols

Detailed experimental protocols for the isolation, purification, and characterization of **Stachartin C** are not described in the available literature. General methods for the isolation of secondary metabolites from *Stachybotrys chartarum* are documented, but a specific protocol for **Stachartin C** is not provided. Similarly, no specific biological assay protocols involving **Stachartin C** have been published.

## Signaling Pathways and Biological Activity

There is currently no information in the scientific literature regarding the biological activity of **Stachartin C** or any signaling pathways that it may modulate.

## Conclusion

**Stachartin C** is a defined chemical entity with a known molecular formula and weight. However, there is a significant gap in the publicly available scientific literature regarding its detailed physicochemical properties, spectroscopic data, and biological activity. Further research and publication of the primary data from the discovering laboratory are required to provide the comprehensive technical information necessary for its evaluation by researchers, scientists, and drug development professionals.

## Future Directions

To advance the understanding of **Stachartin C**, the following experimental data are essential:

- **Complete Spectroscopic Characterization:** Publication of  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR, and high-resolution mass spectrometry data is crucial for unambiguous structure confirmation and as a reference for future studies.
- **Physicochemical Property Determination:** Experimental determination of melting point, boiling point, and solubility in a range of solvents is necessary for practical laboratory use.
- **Crystal Structure Analysis:** X-ray crystallography would provide definitive information on its three-dimensional structure.
- **Biological Screening:** A comprehensive biological screening is required to identify any potential therapeutic activities and to understand its mechanism of action, including its effects on cellular signaling pathways.
- **Publication of Isolation and Characterization Protocols:** Detailed methodologies are needed to enable other researchers to isolate and study this compound.

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## References

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